Protocol for Conditioned Place Preference Studies with Lisdexamfetamine in Rodents

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Compound of Interest	
Compound Name:	Lisdexamfetamine
Cat. No.:	B1249270

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These application notes provide a detailed protocol for conducting conditioned place preference (CPP) studies in rodents to evaluate the rewarding properties of **lisdexamfetamine**. This psychostimulant, a prodrug of d-amphetamine, is used in the treatment of Attention-Deficit/Hyperactivity Disorder (ADHD) and binge eating disorder. The following protocols and data are synthesized from established methodologies to ensure robust and reproducible results.

Introduction to Conditioned Place Preference

Conditioned place preference is a widely used behavioral paradigm to assess the rewarding or aversive effects of a stimulus, such as a drug of abuse.[1][2] The procedure involves associating a specific environment (context) with the drug's effects. If the drug is rewarding, the animal will spend more time in the drug-paired environment during a subsequent drug-free test, indicating a conditioned preference for that context.[1]

Mechanism of Action of **Lisdexamfetamine**

Lisdexamfetamine is an inactive prodrug that is enzymatically converted to d-amphetamine and the essential amino acid L-lysine in the bloodstream, primarily by red blood cells. D-amphetamine exerts its effects by increasing the synaptic concentrations of dopamine and norepinephrine. It achieves this by blocking the reuptake of these neurotransmitters via the dopamine transporter (DAT) and norepinephrine transporter (NET), and by promoting their

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release from presynaptic terminals. The rewarding effects of amphetamines are primarily attributed to their ability to elevate dopamine levels in the brain's reward circuitry, particularly the nucleus accumbens.

Experimental Protocol: Lisdexamfetamine Conditioned Place Preference in Mice

This protocol is a comprehensive guide for a CPP study using an unbiased design.

1. Materials and Apparatus

- Subjects: Adult male or female mice (e.g., C57BL/6J, 8-10 weeks old). House animals individually for at least one week before the experiment.

- **Lisdexamfetamine** dimesylate: Dissolve in saline (0.9% NaCl) for oral (P.O.) or intraperitoneal (I.P.) administration.

- Conditioned Place Preference Apparatus: A three-chambered apparatus is standard.[1]

  - Two conditioning chambers of equal size with distinct visual and tactile cues (e.g., different wall colors, patterns, and floor textures).

  - A smaller, neutral central chamber connecting the two conditioning chambers, with guillotine doors to control access.

  - Automated tracking system (video camera and software) to record the animal's position and time spent in each chamber.

- Animal Scale: For accurate weighing and dose calculation.

- Syringes and Needles: For drug and vehicle administration.

2. Experimental Phases

The CPP protocol consists of three main phases: Pre-Conditioning (Baseline), Conditioning, and Post-Conditioning (Test).

Phase 1: Pre-Conditioning (Baseline Preference Test - Day 1)

- Habituate the mice to the testing room for at least 30 minutes before the session.

- Place each mouse in the central chamber of the CPP apparatus with the guillotine doors open, allowing free access to all three chambers.

- Record the time spent in each of the two conditioning chambers for 15-30 minutes.

- Animals showing a strong unconditioned preference for one chamber (e.g., >80% of the time) may be excluded to avoid bias.

Phase 2: Conditioning (Days 2-9)

This phase typically lasts for 8 days, with alternating drug and vehicle conditioning sessions.

- Drug Conditioning (e.g., Days 2, 4, 6, 8):

  - Administer **lisdexamfetamine** (e.g., 1, 2.5, 5, or 10 mg/kg, P.O.) to a mouse.

  - Immediately confine the mouse to one of the conditioning chambers (the drug-paired chamber) for 30-60 minutes by closing the guillotine doors. The assignment of the drug-paired chamber should be counterbalanced across subjects.

- Vehicle Conditioning (e.g., Days 3, 5, 7, 9):

  - Administer an equivalent volume of saline (vehicle) to the same mouse.

  - Immediately confine the mouse to the opposite conditioning chamber (the vehicle-paired chamber) for the same duration as the drug conditioning sessions.

Phase 3: Post-Conditioning (Preference Test - Day 10)

- This phase is conducted in a drug-free state.

- Place each mouse in the central chamber with free access to all chambers, identical to the pre-conditioning phase.

- Record the time spent in each conditioning chamber for 15-30 minutes.

- An increase in the time spent in the drug-paired chamber compared to the pre-conditioning baseline and/or the time spent in the vehicle-paired chamber indicates a conditioned place preference.

Data Presentation

Quantitative data from **lisdexamfetamine** CPP studies should be summarized for clear interpretation and comparison.

Table 1: **Lisdexamfetamine** Dose-Response in Mouse Conditioned Place Preference

| Dose (mg/kg, P.O.)	Number of Subjects (n)	Conditioning Duration (min)	Preference Score (s) ± SEM	Statistical Significance (p-value)
Vehicle (Saline)	8-10	60	50 ± 25	-
1.0	8-10	60	150 ± 40	< 0.05
2.5	8-10	60	280 ± 55	< 0.01
5.0	8-10	60	400 ± 60	< 0.001
10.0	8-10	60	320 ± 50	< 0.01

Note: The preference score is calculated as the time spent in the drug-paired chamber during the post-conditioning test minus the time spent in the same chamber during the pre-conditioning test. Data are hypothetical and for illustrative purposes, based on findings suggesting these doses are effective.

Table 2: Experimental Parameters for Rodent CPP Studies with **Lisdexamfetamine**

Parameter	Mouse	Rat
Species/Strain	C57BL/6J, Swiss Webster	Sprague-Dawley, Wistar
Age/Weight	8-12 weeks / 20-30 g	8-12 weeks / 250-350 g
Route of Administration	Oral (P.O.), Intraperitoneal (I.P.)	Oral (P.O.), Intraperitoneal (I.P.)
Effective Dose Range	1.0 - 10.0 mg/kg (P.O.)	4.5 - 13.5 mg/kg (P.O.)
Conditioning Schedule	4 drug-vehicle pairings	4 drug-vehicle pairings
Conditioning Session Duration	30 - 60 minutes	30 - 60 minutes
Test Session Duration	15 - 30 minutes	15 - 30 minutes

Visualizations
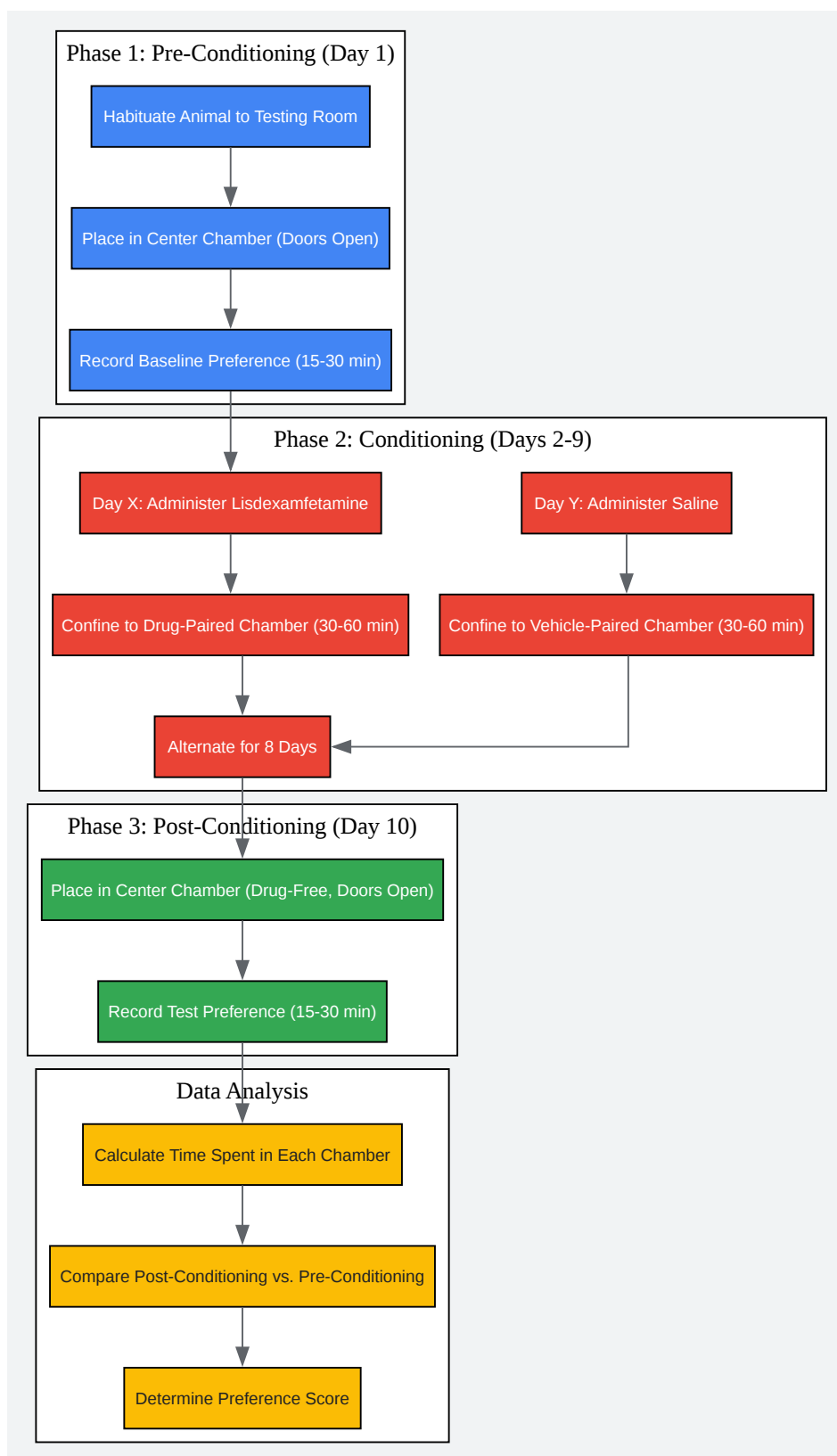
Signaling Pathway of **Lisdexamfetamine**'s Rewarding Effects
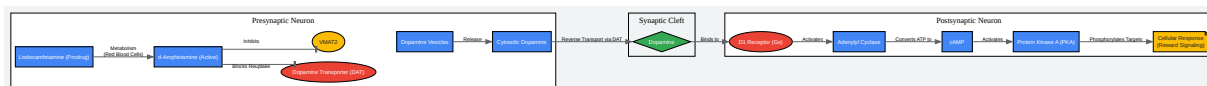
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Caption: Mechanism of **lisdexamfetamine** leading to reward signaling.

Experimental Workflow for Conditioned Place Preference

Phase 1: Pre-Conditioning (Day 1)

Habituate Animal to Testing Room

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Place in Center Chamber (Doors Open)

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Record Baseline Preference (15-30 min)

Phase 2: Conditioning (Days 2-9)

Day X: Administer Lisdexamfetamine

Day Y: Administer Saline

↓

Confine to Drug-Paired Chamber (30-60 min)

Confine to Vehicle-Paired Chamber (30-60 min)

↓

Alternate for 8 Days

Phase 3: Post-Conditioning (Day 10)

Place in Center Chamber (Drug-Free, Doors Open)

↓

Record Test Preference (15-30 min)

Data Analysis

Calculate Time Spent in Each Chamber

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Compare Post-Conditioning vs. Pre-Conditioning

↓

Determine Preference Score

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Caption: Workflow for a conditioned place preference study.

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References

- 1. Conditioned Place Preference - Methods of Behavior Analysis in Neuroscience - NCBI Bookshelf [ncbi.nlm.nih.gov]

- 2. Conditioned place preference - Wikipedia [en.wikipedia.org]

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